

GNE-140 racemate solubility and stock solution preparation

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Compound of Interest

Compound Name: GNE-140 racemate

Cat. No.: B2503684

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Application Notes and Protocols: GNE-140 Racemate

Introduction

GNE-140 racemate is a potent and specific inhibitor of Lactate Dehydrogenase A (LDHA), a critical enzyme in the glycolytic pathway.[1][2][3] LDHA catalyzes the conversion of pyruvate to lactate, a hallmark of aerobic glycolysis in many cancer cells, often referred to as the "Warburg effect".[2][3] By inhibiting LDHA, **GNE-140 racemate** disrupts cancer cell metabolism, leading to reduced proliferation, motility, and invasion in various cancer models, including breast and pancreatic cancer.[1][4] These application notes provide detailed protocols for the solubilization, stock solution preparation, and application of **GNE-140 racemate** in common in vitro assays.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₃ ClN ₂ O ₃ S ₂	[1][5]
Molecular Weight	499.05 g/mol	[1]
CAS Number	1802977-61-2	[1][5]
Appearance	Powder	[1]

Solubility and Stock Solution Preparation

GNE-140 racemate exhibits limited solubility in aqueous solutions but is soluble in organic solvents like Dimethyl Sulfoxide (DMSO).^[1] It is crucial to use fresh, anhydrous DMSO, as moisture can significantly reduce the compound's solubility.^{[1][6]}

Solubility Data

Solvent	Concentration	Notes
DMSO	8 mg/mL (16.03 mM)	^[1]
DMSO	20 mg/mL (40.08 mM)	Requires sonication. ^[3]
Water	Insoluble	^{[1][6]}
Ethanol	Insoluble	^{[1][6]}

Protocol 1: Preparation of GNE-140 Racemate Stock Solution

Materials:

- **GNE-140 racemate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Procedure:

- Equilibrate the **GNE-140 racemate** vial to room temperature before opening.
- Weigh the desired amount of **GNE-140 racemate** powder in a sterile tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for an 8 mg/mL stock solution, add 1 mL of DMSO to 8 mg of GNE-140).

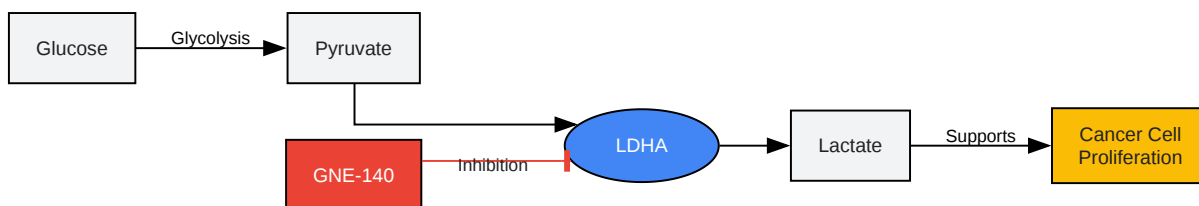
- Vortex the solution thoroughly to dissolve the compound. If precipitation occurs, sonication or gentle warming in a water bath (up to 50°C) can aid dissolution.[3][6]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3][7]

Storage and Stability:

- Powder: Store at -20°C for up to 3 years.[1]
- Stock Solution in DMSO:
 - Store at -80°C for up to 1 year.[1]
 - Store at -20°C for up to 1 month.[1]

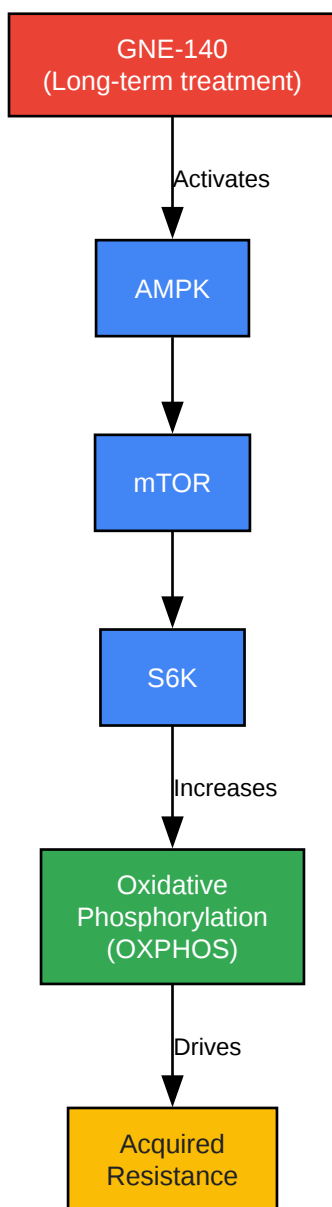
Signaling Pathway of GNE-140 Action and Resistance

GNE-140 targets a key step in cellular metabolism. The diagrams below illustrate its mechanism of action and a described pathway of acquired resistance.



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GNE-140 inhibits LDHA, blocking lactate production.



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Acquired resistance to GNE-140 involves AMPK-mTOR-S6K activation.

Protocol 2: In Vitro Cell Proliferation Assay

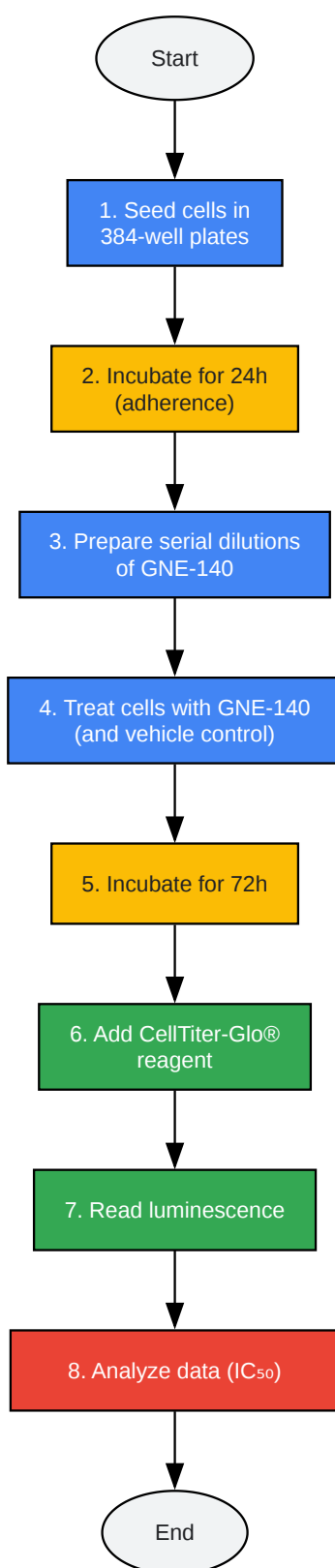
This protocol describes a typical workflow for assessing the effect of GNE-140 on cancer cell proliferation using a luminescence-based viability assay like CellTiter-Glo®.

Materials:

- Cancer cell line of interest (e.g., MIA PaCa-2)

- Complete cell culture medium (e.g., RPMI, 5% FBS)[[6](#)]
- **GNE-140 racemate** stock solution in DMSO
- 384-well clear-bottom plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Experimental Workflow Diagram



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